

A Comparative Guide to the Quantification of Ombuoside

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Compound of Interest

Compound Name: Ombuoside

Cat. No.: B1249156

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This guide provides a detailed comparison of common analytical methods for the quantification of **Ombuoside**, a flavonol glycoside. It is intended for researchers, scientists, and professionals in drug development who require accurate and reliable quantification of this compound in various matrices, including plant extracts and pharmaceutical formulations.

Introduction to Ombuoside Quantification

Ombuoside (7,4'-di-O-methylquercetin-3-O- β -rutinoside) is a flavonoid with potential biological activities. Accurate quantification is crucial for quality control, pharmacokinetic studies, and understanding its therapeutic potential. The primary analytical techniques for quantifying flavonoid glycosides like **Ombuoside** are High-Performance Liquid Chromatography with UV detection (HPLC-UV), Liquid Chromatography-Mass Spectrometry (LC-MS), and UV-Visible Spectrophotometry. Each method offers distinct advantages in terms of sensitivity, specificity, and cost.

Performance Comparison of Analytical Methods

The selection of an appropriate analytical method depends on the specific requirements of the study, such as the need for high sensitivity, the complexity of the sample matrix, and budget constraints. The following table summarizes the typical performance characteristics for the quantification of flavonoid glycosides, providing a benchmark for what can be expected when developing a method for **Ombuoside**.

Data Presentation: Quantitative Method Validation Parameters

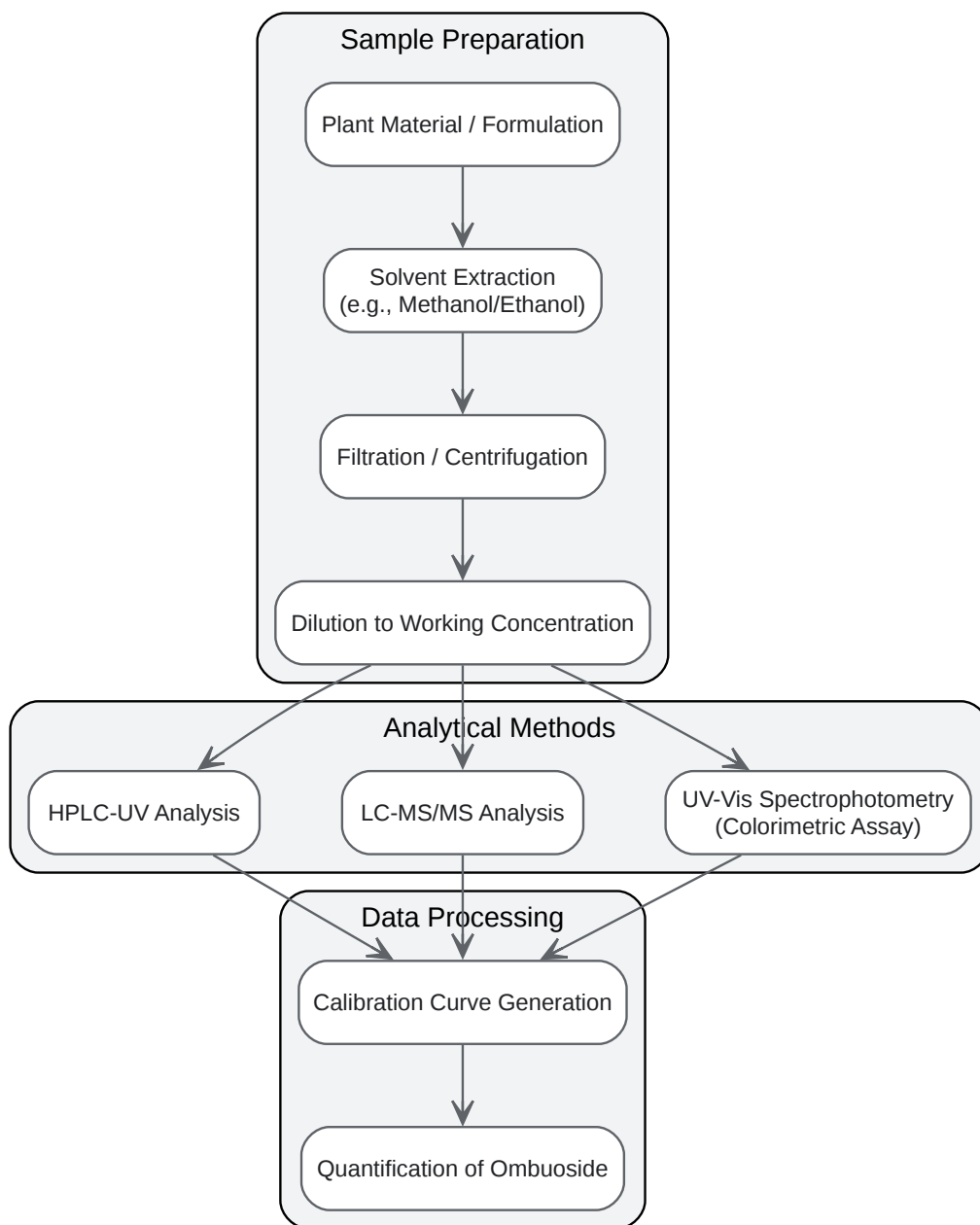
Parameter	HPLC-UV	LC-MS/MS	UV-Vis Spectrophotometry
Linearity (R^2)	> 0.999[1][2]	> 0.99[3][4]	> 0.99
Limit of Detection (LOD)	0.01 - 0.4 $\mu\text{g/mL}$ [5]	0.01 - 3.12 ng/mL [4][6]	~1-2 $\mu\text{g/mL}$
Limit of Quantification (LOQ)	0.02 - 1.2 $\mu\text{g/mL}$ [5][7]	0.03 - 12.5 ng/mL [4][6]	~5-10 $\mu\text{g/mL}$
Accuracy (Recovery %)	93% - 106%[2]	70% - 115%[3]	95% - 105%
Precision (RSD %)	< 3%[1][8]	< 15%[3]	< 5%
Specificity	High	Very High	Low (Interference from other flavonoids)
Cost	Moderate	High	Low

Note: Data presented are representative values for flavonoid glycosides and may vary based on the specific instrumentation, experimental conditions, and sample matrix.

Diagrams of Experimental Workflows

Visualizing the workflow of each quantification method can help in understanding the complexity and steps involved in the analytical process.

General Workflow for Ombuoside Quantification

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